

Technical Guide: ¹H NMR Spectrum Analysis of N-Cyclohexyl-3-ethynylaniline

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Compound of Interest

Compound Name: *N-cyclohexyl-3-ethynylaniline*

Cat. No.: *B13258003*

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Executive Summary & Application Context

N-Cyclohexyl-3-ethynylaniline is a critical bifunctional intermediate, primarily utilized in the synthesis of tyrosine kinase inhibitors (such as Erlotinib analogs) and as a "click-chemistry" capable scaffold. Its structure combines a secondary amine (nucleophile) with a terminal alkyne (electrophile/cycloaddition partner).

This guide provides a rigorous structural verification protocol using ¹H NMR spectroscopy. Unlike standard data sheets, this document uses a Comparative Fragment Analysis approach, validating the target molecule against its two synthetic precursors: 3-Ethynylaniline (Fragment A) and N-Cyclohexylaniline (Fragment B). This method ensures unambiguous assignment of the N-alkylation and the integrity of the alkyne moiety.

Experimental Protocol: Self-Validating Acquisition

To ensure data trustworthiness and reproducibility, the following protocol minimizes solvent effects and exchange broadening.

Sample Preparation[1]

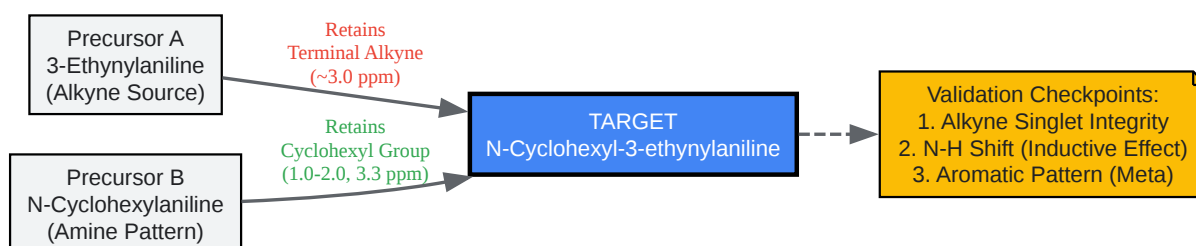
- Solvent Selection: Chloroform-d (CDCl_3) is the preferred solvent.
 - Reasoning: It minimizes hydrogen bonding compared to DMSO-d_6 , allowing for sharper resolution of the cyclohexyl multiplets and the acetylenic proton.
 - Concentration: 10–15 mg of sample in 0.6 mL solvent. High concentrations may cause chemical shift anisotropy in the aromatic region.
- Reference Standard: Tetramethylsilane (TMS) at 0.00 ppm (internal standard).

Instrument Parameters (400 MHz or higher recommended)

- Pulse Sequence: Standard zg30 (30° excitation pulse) to prevent saturation of slow-relaxing alkyne protons.
- Relaxation Delay (D1): Set to 2.0 – 5.0 seconds.
 - Causality: Terminal alkyne protons often have long T1 relaxation times. A short D1 leads to integration errors (underestimating the alkyne content).
- Scans (NS): Minimum 16 scans for $\text{S/N} > 100:1$.

Structural Logic & Assignment Strategy

The structural assignment relies on confirming the presence of the cyclohexyl ring (absent in precursor A) and the alkyne group (absent in precursor B), while monitoring the shift of the amine proton.



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Figure 1: Structural logic flow for assigning **N-cyclohexyl-3-ethynylaniline** by fragment comparison.

Comparative Spectral Analysis

The following table contrasts the target molecule with its structural analogs to highlight diagnostic signals.

Signal Region	Proton Type	3-Ethynylaniline (Precursor A)	N-Cyclohexylaniline (Precursor B)	TARGET (N-Cyclohexyl-3-ethynylaniline)	Diagnostic Value
Aliphatic	Cyclohexyl (-CH ₂ -)	Absent	1.10 – 2.10 ppm (m, 10H)	1.10 – 2.15 ppm (m, 10H)	Confirms N-alkylation.
Aliphatic	Cyclohexyl (-CH-)	Absent	~3.30 ppm (m, 1H)	3.25 – 3.35 ppm (m, 1H)	Key indicator of secondary amine formation.
Alkyne	Terminal ($\equiv$ C-H)	3.05 – 3.08 ppm (s, 1H)	Absent	3.00 – 3.10 ppm (s, 1H)	Critical Quality Attribute. Must be a sharp singlet.
Amine	Amine (-NH-)	~3.70 ppm (broad s, 2H, -NH ₂)	~3.60 ppm (broad s, 1H, -NH-)	3.70 – 4.00 ppm (broad s, 1H)	Broad singlet; disappears with D ₂ O shake.
Aromatic	Phenyl Ring	6.50 – 7.15 ppm (m, 4H)	6.60 – 7.20 ppm (m, 5H)	6.65 – 7.15 ppm (m, 4H)	Meta-substitution pattern is retained.

Detailed Region Analysis

A. The Aliphatic Region (1.0 – 3.4 ppm)

- The Cyclohexyl "Fingerprint": You will observe a complex envelope of multiplets between 1.1 and 2.1 ppm, integrating to 10 protons.
- The Methine Proton (N-CH): Look for a distinct multiplet (tt or m) centered around 3.30 ppm. This signal confirms the cyclohexyl ring is attached to the nitrogen. In the precursor (3-ethynylaniline), this region is empty.

B. The Diagnostic Alkyne (3.0 – 3.1 ppm)

- Signal: A sharp singlet at approximately 3.05 ppm.
- Validation: This proton is shielded by the anisotropy of the triple bond. If this signal is absent or split, the alkyne may have been reduced or protected (e.g., TMS-protected alkynes appear at ~0.2 ppm).

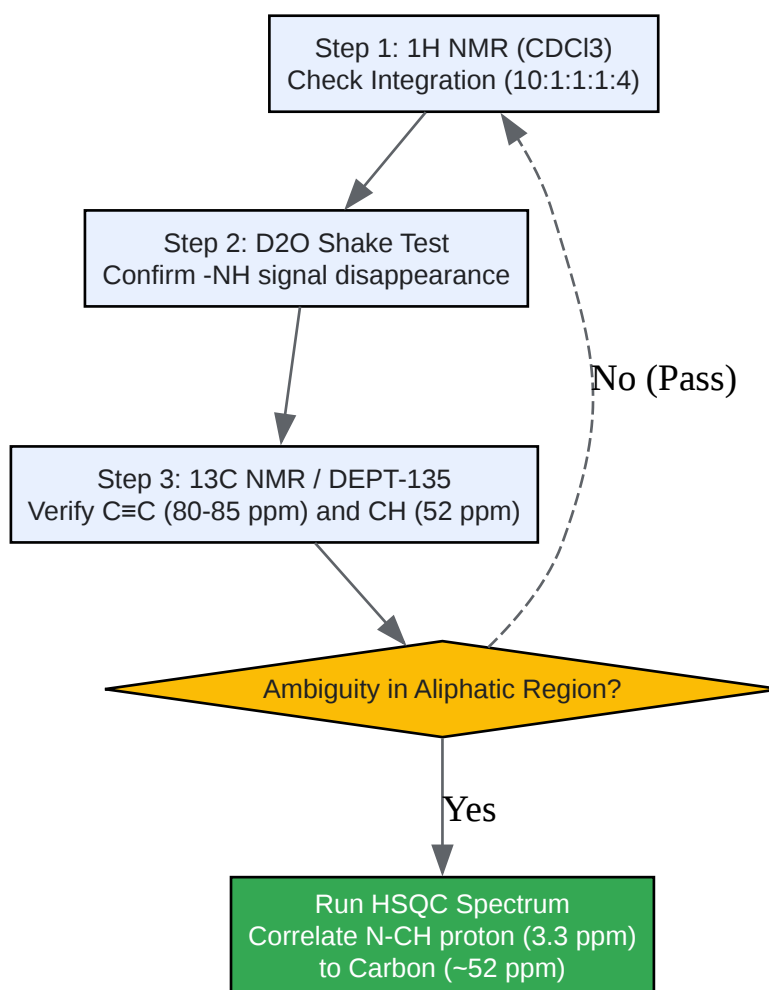
C. The Aromatic Region (6.6 – 7.2 ppm)

The meta-substitution pattern creates a distinct 4-proton system:

- H-2 (Singlet-like): The proton between the alkyne and the amine (~6.8 ppm). It appears as a narrow doublet or singlet due to small meta-coupling ($J \sim 2$ Hz).
- H-4 & H-6 (Doublets): Protons ortho to the amine or alkyne (~6.7 – 6.9 ppm).
- H-5 (Pseudo-triplet): The proton meta to both substituents (~7.1 ppm). It typically appears as a triplet ($J \sim 8$ Hz) due to coupling with H-4 and H-6.

Advanced Verification Workflow

For drug development applications where purity is paramount, standard ^1H NMR may be insufficient. Use this workflow to confirm purity.



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Figure 2: Step-by-step verification workflow for high-purity applications.

Troubleshooting Common Issues

- **Missing Amine Proton:** If the broad singlet at ~3.7 ppm is invisible, the sample may be too dilute, or the proton is exchanging rapidly with trace water in the CDCl₃. Solution: Run the spectrum in DMSO-d₆ (NH will appear as a sharp doublet at ~5.8 ppm coupled to the CH).
- **Alkyne Integration < 1.0:** The relaxation delay (D1) was likely too short. Increase D1 to 5 seconds and re-acquire.

References

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